

An In-depth Technical Guide to D-Mannose for Research Purposes

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Compound of Interest

Compound Name: *D-Moses*

Cat. No.: *B15569334*

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A Note on Nomenclature: The query specified "**D-Moses**." Following a comprehensive search, it has been determined that this is likely a typographical error, as "**D-Moses**" is not a recognized chemical compound in scientific literature. Based on the context of the query, this guide will focus on D-mannose, a naturally occurring simple sugar that is a C-2 epimer of glucose and a subject of significant interest in biomedical research.

This guide is intended for researchers, scientists, and drug development professionals, providing a technical overview of D-mannose, including its procurement for research, biological significance, and application in experimental protocols.

Procurement of D-Mannose for Research

High-purity D-mannose is essential for reliable and reproducible experimental results. It is available in various grades, including BioReagent and ACS grade, suitable for applications ranging from basic laboratory use to mammalian cell culture.^[1] When selecting a supplier, it is crucial to consider the purity, the presence of endotoxins, and the suitability for the intended application. High Purity Low Endotoxin (HPLE) grades are available for sensitive applications like clinical skincare and pharmaceutical research.^{[2][3]}

Below is a summary of prominent suppliers of D-mannose for research purposes. Researchers should always consult the Certificate of Analysis (CoA) for lot-specific details.^[4]

Table 1: Key Suppliers of D-Mannose for Research

Supplier	Example Product Name	Grade/Purity	Key Features
Sigma-Aldrich (Merck)	D-(+)-Mannose	BioReagent, ≥99%	Suitable for mammalian cell culture.
Cayman Chemical	D-Mannose	≥98%	Provided with technical information on solubility and stability. [5]
Thermo Fisher Scientific	D-(+)-Mannose	ACS, 99.0-101.0%	High-purity grade suitable for a variety of research applications.
Carl ROTH	D(+)-Mannose	≥99.5%	For biochemistry applications. [6]
Ardilla Technologies	Crystalline D-Mannose	High Purity Low Endotoxin (HPLE)	Manufactured from natural, non-GMO raw materials. [2]
Healtang Biotech Co., Ltd.	D-Mannose Supplements	High Purity Low Endotoxin (HPLE)	Supplies to the global nutraceutical and pharmaceutical industries. [3]

Core Technical Data

D-mannose is a monosaccharide with the same chemical formula as glucose but with a different spatial arrangement of its hydroxyl groups. This structural difference is key to its unique biological functions.

Table 2: Physicochemical Properties of D-Mannose

Property	Value	References
Molecular Formula	C ₆ H ₁₂ O ₆	[5]
Molar Mass	180.16 g/mol	[6]
CAS Number	3458-28-4	[5][7]
Appearance	White crystalline powder	[7]
Melting Point	133-140 °C	[1]
Solubility in Water	Soluble	

Biological Significance and Signaling Pathways

D-mannose plays a critical role in several key biological processes, most notably in the glycosylation of proteins. It also has significant immunomodulatory effects.

The Central Role of D-Mannose in N-linked Glycosylation

D-mannose is fundamental to the synthesis of N-linked glycans, which are essential for the proper folding, stability, and function of many proteins.[8][9] The process begins in the endoplasmic reticulum, where mannose is incorporated into a lipid-linked oligosaccharide (LLO) precursor. This precursor is then transferred to nascent polypeptide chains.

Within the cell, D-mannose is phosphorylated by hexokinase to mannose-6-phosphate. This is a crucial branch point where it can either be directed towards glycolysis via mannose phosphate isomerase or towards glycosylation pathways via phosphomannomutase 2 (PMM2).[10] The latter pathway leads to the formation of GDP-mannose and dolichol-phosphate-mannose, which are the mannose donors for the growing glycan chain.[10]



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Caption: Cellular uptake and metabolic pathway of D-mannose for N-linked glycosylation.

Immunomodulatory Effects of D-Mannose

Recent research has highlighted the role of D-mannose in modulating immune responses. D-mannose can induce the generation of regulatory T cells (Treg cells), which are crucial for maintaining immune tolerance and suppressing autoimmune reactions.^[11] This effect is mediated by promoting the activation of latent TGF- β .^[11] Furthermore, D-mannose has been shown to suppress immunopathology in animal models of autoimmune diabetes and airway inflammation.^[11]

Experimental Protocols

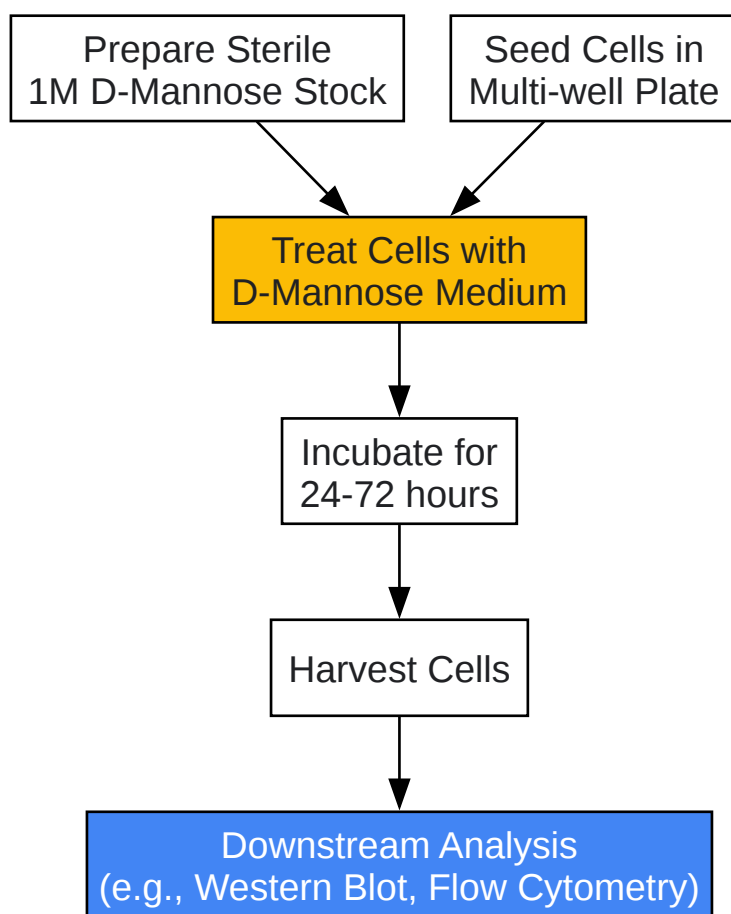
The following are example protocols for the use of D-mannose in a research setting.

D-Mannose Supplementation in Cell Culture

This protocol is designed to study the effects of exogenous D-mannose on cellular processes like glycosylation or immune cell function.^[1]

Methodology:

- **Preparation of Stock Solution:** Prepare a sterile 1 M stock solution of D-mannose in deionized water or a suitable buffer and filter-sterilize.
- **Cell Seeding:** Plate cells of interest (e.g., fibroblasts, T cells) at the desired density in a multi-well plate.
- **Treatment:** The following day, replace the medium with fresh medium containing the desired final concentration of D-mannose (e.g., 1-25 mM). Include a vehicle control (medium without added D-mannose).
- **Incubation:** Culture the cells for the desired experimental duration (e.g., 24-72 hours).
- **Analysis:** Harvest the cells for downstream analysis, such as western blotting to assess protein glycosylation, flow cytometry to analyze cell populations, or metabolic assays.^[11]



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Caption: Experimental workflow for D-mannose supplementation in cell culture.

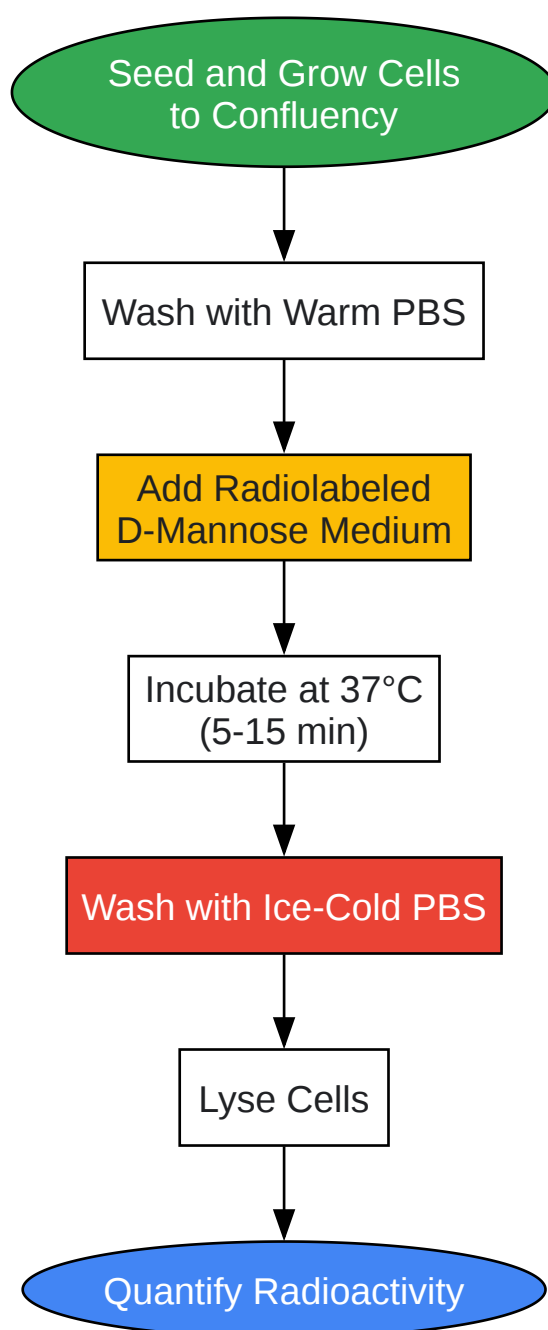
In Vitro Mannose Uptake Assay

This protocol provides a method to measure the uptake of D-mannose into cultured cells.[12]
[13]

Methodology:

- Cell Preparation: Seed cells in a 24-well plate and grow to confluency.
- Washing: Gently wash the cells twice with warm phosphate-buffered saline (PBS).
- Uptake Initiation: Add pre-warmed culture medium containing radiolabeled D-mannose (e.g., D-[³H]mannose) at a known concentration. For competition experiments, include unlabeled D-mannose or other sugars.[13]

- Incubation: Incubate at 37°C for a short, defined period (e.g., 5-15 minutes) where uptake is linear.
- Uptake Termination: Rapidly wash the cells three times with ice-cold PBS to stop the uptake.
- Cell Lysis: Lyse the cells with a suitable buffer (e.g., 0.1 M NaOH).
- Quantification: Measure the radioactivity in the cell lysate using a scintillation counter to determine the amount of D-mannose taken up by the cells.



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